

CC-90003 Impact on Tumor Stem Cell Reprogramming Networks

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Compound of Interest

Compound Name: CC-90003

Cat. No.: B1574304

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Technical Guide & Whitepaper

Executive Summary

CC-90003 is a highly selective, irreversible covalent inhibitor of ERK1/2 (Extracellular Signal-Regulated Kinase) designed to overcome the limitations of reversible MAPK pathway inhibitors. While primarily developed to target KRAS-mutant malignancies (NSCLC, CRC, PDAC), emerging data indicates its profound ability to disrupt tumor stem cell (TSC) reprogramming networks.

Unlike reversible inhibitors (e.g., GDC-0994), **CC-90003**'s covalent bonding to specific cysteine residues (Cys183 in ERK1, Cys164 in ERK2) ensures sustained target silencing. This guide explores the mechanistic basis of **CC-90003**'s action, its dismantling of the KRAS-driven stemness circuitry, and the specific protocols required to validate these effects in preclinical models.

Mechanistic Foundation: Covalent ERK Silencing Chemical Biology of Inhibition

The potency of **CC-90003** lies in its binding kinetics. It does not merely compete with ATP; it permanently modifies the kinase.

- Target Residues: Cys183 (ERK1) and Cys164 (ERK2) located in the ATP-binding site (A-loop).[1]
- Binding Mode: The inhibitor positions itself within the ATP pocket, bringing a reactive electrophilic warhead into proximity with the cysteine thiol, forming a stable thioether bond.
- Consequence: This prevents phosphorylation of downstream substrates (RSK, c-Myc, ELK1) regardless of upstream flux from KRAS or BRAF mutations.

The TSC Reprogramming Node

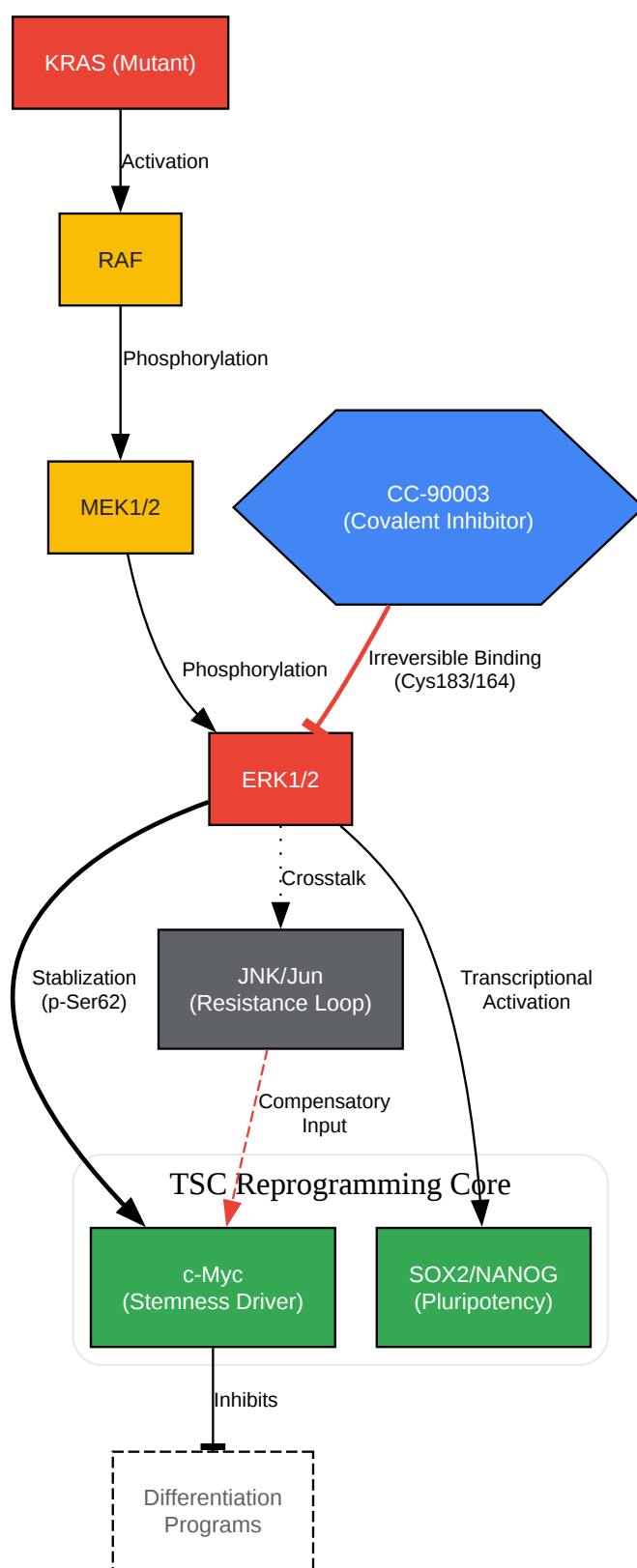
In KRAS-mutant tumors, ERK1/2 is not just a proliferation driver; it is a "stemness gatekeeper." High ERK activity stabilizes c-Myc and phosphorylates Sox2, maintaining the cells in a dedifferentiated, plastic state.

CC-90003 Intervention: By irreversibly locking ERK1/2, **CC-90003** collapses this stability. The loss of ERK output leads to:

- Proteasomal degradation of c-Myc (loss of Ser62 phosphorylation).
- Downregulation of Pluripotency Factors (Nanog, Oct4).
- Induction of Differentiation or Apoptosis in the TSC sub-population.

Visualization: Signaling & Reprogramming Network

The following diagram illustrates the KRAS-driven stemness network and the disruption caused by **CC-90003**, including potential resistance feedback loops (JNK/Jun).



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Figure 1: **CC-90003** intercepts the KRAS-ERK axis, destabilizing c-Myc and collapsing the TSC reprogramming core. Note the potential compensatory input from JNK.

Experimental Protocols (Self-Validating Systems)

To rigorously assess **CC-90003**'s impact on TSCs, researchers must employ assays that verify both target engagement and phenotypic reprogramming.

Protocol A: Covalent Target Occupancy Assay (Mass Spectrometry)

Rationale: Unlike reversible inhibitors, you must prove the covalent bond exists and persists.

Workflow:

- Lysate Preparation: Treat KRAS-mutant cells (e.g., HCT-116, A549) with **CC-90003** (10–1000 nM) for 1 hour. Lyse in non-denaturing buffer.
- Probe Incubation: Incubate lysates with a biotinylated derivative of **CC-90003** (or a generic covalent ERK probe) to label unbound ERK.
- Immunoprecipitation: Pull down ERK1/2 using total-ERK antibodies.
- Mass Spec Analysis (Intact Protein):
 - Elute proteins and analyze via MALDI-TOF or LC-MS.
 - Validation Metric: Look for the mass shift corresponding to the **CC-90003** adduct (+MW of drug).
 - Calculation: % Occupancy = (Intensity of Adduct Peak) / (Intensity of Total ERK Peak).

Protocol B: 3D Tumor Sphere Formation (Stemness Readout)

Rationale: TSCs are defined by their ability to form spheres in non-adherent conditions. **CC-90003** should inhibit this capacity more potently than proliferation in 2D.

- Dissociation: Single-cell suspension of tumor cells.
- Seeding: 500–1000 cells/well in Ultra-Low Attachment (ULA) plates.
- Media: Serum-free DMEM/F12 + EGF (20 ng/mL) + bFGF (10 ng/mL) + B27 supplement.
- Treatment:
 - Arm A: Vehicle (DMSO).
 - Arm B: **CC-90003** (IC50 dose).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Arm C: GDC-0994 (Reversible control).
- Readout (Day 7-10):
 - Count spheres >50 µm.
 - Secondary Passaging: Dissociate primary spheres and re-seed without drug to test for permanent loss of self-renewal (exhaustion).

Protocol C: Flow Cytometric Analysis of Reprogramming Markers

Rationale: Quantify the shift from Stem-like (ALDH+) to Differentiated phenotypes.

- Staining:
 - ALDEFLUOR Assay: Measures ALDH1 activity (classic CSC marker).
 - Surface Markers: CD44-APC (Stem) vs. CD24-PE (Diff) for solid tumors.
- Gating Strategy:
 - Gate on live cells (DAPI negative).
 - Identify ALDH-high population (DEAB control for background).

- Expectation: **CC-90003** treatment should result in a >50% reduction in the ALDH+ fraction compared to vehicle.

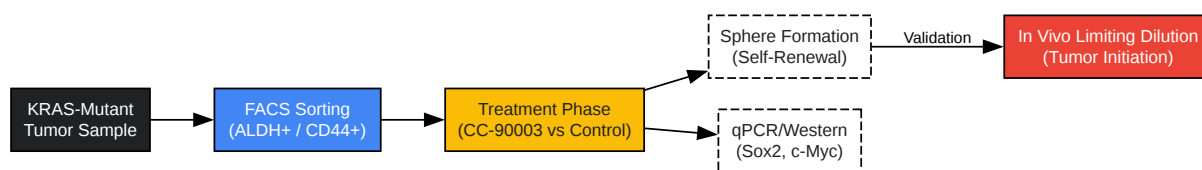
Data Synthesis & Comparative Analysis

The following table summarizes the expected impact of **CC-90003** compared to standard reversible inhibitors, based on preclinical data in KRAS-mutant models.

Feature	CC-90003 (Covalent)	Reversible ERK Inhibitors (e.g., GDC-0994)	Biological Impact
Binding Kinetics	Irreversible (Covalent)	Reversible (ATP-competitive)	CC-90003 prevents pathway reactivation ("rebound").
IC50 (Biochemical)	10–20 nM	1–10 nM	Similar potency, but CC-90003 has superior duration of action.
TSC Sphere Inhibition	High (Prevents regrowth)	Moderate (Spheres often recover)	Critical for preventing relapse.
c-Myc Stability	Rapid degradation (<2 hrs)	Transient reduction	Sustained Myc loss is required to exit stemness.
Resistance Mode	JNK/Jun upregulation	ERK pathway reactivation	Requires combination strategies (e.g., + Taxanes).

Visualization: Experimental Workflow

This diagram outlines the logical flow for validating **CC-90003** efficacy in a TSC context.



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Figure 2: Integrated workflow for isolating TSCs and validating **CC-90003** induced reprogramming.

References

- Aronchik, I., et al. (2019). "Efficacy of a Covalent ERK1/2 Inhibitor, **CC-90003**, in KRAS-Mutant Cancer Models Reveals Novel Mechanisms of Response and Resistance." [1][2][3][4] Molecular Cancer Research.
- Celgene Corporation. (2018). [1] "**CC-90003** Mechanism of Action and Kinase Selectivity Profile." AACR Annual Meeting Posters.
- Selleck Chemicals. "**CC-90003** Chemical Structure and Kinase Assay Data." SelleckChem Technical Datasheet.
- National Cancer Institute. "NCI Drug Dictionary: ERK Inhibitor **CC-90003**." Cancer.gov.
- Weinberger, L., et al. (2016). [5] "Retention of ERK in the cytoplasm mediates the pluripotency of embryonic stem cells." Stem Cell Reports. (Contextual grounding for ERK role in pluripotency).

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Sources

- [1. covalx.com](https://covalx.com) [covalx.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. aacrjournals.org](https://aacrjournals.org) [aacrjournals.org]
- [4. aacrjournals.org](https://aacrjournals.org) [aacrjournals.org]
- 5. Retention of ERK in the cytoplasm mediates the pluripotency of embryonic stem cells - PMC [pmc.ncbi.nlm.nih.gov]
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